

calcium permanganate CAS number and molecular weight

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Compound of Interest

Compound Name: Calcium permanganate

Cat. No.: B160216

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Technical Guide: Calcium Permanganate

Audience: Researchers, scientists, and chemical industry professionals.

Core Focus: This document provides a detailed overview of the chemical and physical properties, synthesis protocols, and safety information for **calcium permanganate**.

Chemical Identity and Properties

Calcium permanganate, with the chemical formula $\text{Ca}(\text{MnO}_4)_2$, is a strong oxidizing agent. It consists of a calcium cation (Ca^{2+}) and two permanganate anions (MnO_4^-). It typically appears as purple, deliquescent crystals.

Data Presentation

The key quantitative properties of **calcium permanganate** are summarized in the table below for easy reference.

Property	Value	Citations
CAS Number	10118-76-0	[1] [2]
Molecular Weight	277.95 g/mol	[1]
Molecular Formula	Ca(MnO ₄) ₂ or CaMn ₂ O ₈	[1]
Appearance	Purple crystalline solid	[1]
Density	2.4 g/cm ³	[1]
Solubility in Water	Freely soluble	[1]
Decomposition	Decomposes in alcohol	[1]

Experimental Protocols: Synthesis of Calcium Permanganate

Detailed methodologies for the synthesis of **calcium permanganate** are outlined below. These protocols are based on established chemical reactions.

Protocol 1: Metathesis Reaction from Potassium Permanganate and Calcium Chloride

This method relies on a double displacement reaction between potassium permanganate (KMnO₄) and calcium chloride (CaCl₂).

- Reaction: $2\text{KMnO}_4 + \text{CaCl}_2 \rightarrow \text{Ca(MnO}_4)_2 + 2\text{KCl}$
- Procedure:
 - Prepare aqueous solutions of potassium permanganate and calcium chloride.
 - Mix the two solutions. The less soluble potassium chloride (KCl) will precipitate out of the solution, leaving **calcium permanganate** in the aqueous phase.
 - Separate the precipitated KCl by filtration.
 - The resulting solution contains **calcium permanganate**. Further concentration and crystallization may be required to obtain solid **calcium permanganate**.

Protocol 2: Reaction from Aluminum Permanganate and Calcium Oxide

This synthesis involves the reaction of aluminum permanganate ($\text{Al}(\text{MnO}_4)_3$) with calcium oxide (CaO).

- Reaction: $\text{Al}(\text{MnO}_4)_3 + 3\text{CaO} + 3\text{H}_2\text{O} \rightarrow 3\text{Ca}(\text{MnO}_4)_2 + 2\text{Al}(\text{OH})_3$
- Procedure:
 - React an aqueous solution of aluminum permanganate with solid calcium oxide.
 - Aluminum hydroxide ($\text{Al}(\text{OH})_3$), being insoluble, will precipitate out of the solution.
 - Filter the mixture to remove the precipitated aluminum hydroxide.
 - The filtrate is an aqueous solution of **calcium permanganate**.

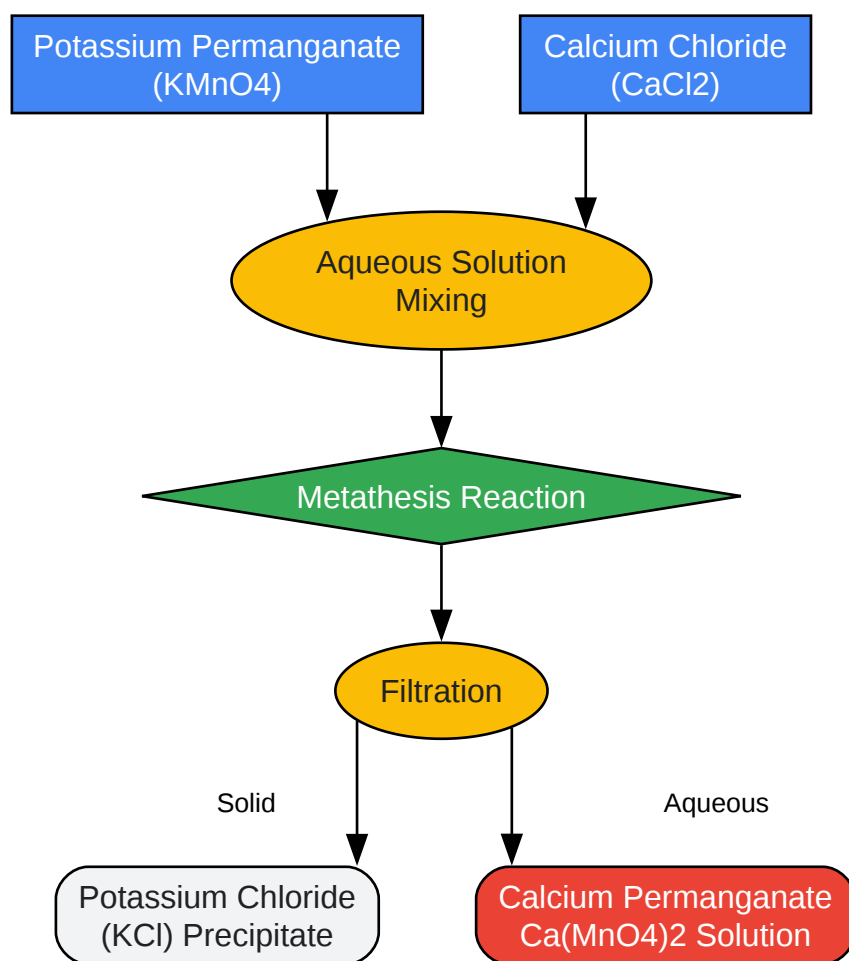
Protocol 3: Oxidation of Manganese Dioxide

This method involves the oxidation of manganese dioxide (MnO_2) using calcium hypochlorite ($\text{Ca}(\text{ClO})_2$).

- Procedure:
 - Create a solution of calcium hypochlorite.
 - Add manganese dioxide to the solution.
 - A small amount of calcium hydroxide ($\text{Ca}(\text{OH})_2$) can be added to raise the pH, which facilitates the reaction.
 - The hypochlorite acts as the oxidizing agent, converting the manganese from the +4 oxidation state in MnO_2 to the +7 state in the permanganate ion (MnO_4^-).

Logical Workflow Visualization

The following diagram illustrates the synthesis of **calcium permanganate** via the metathesis reaction described in Protocol 1.



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Caption: Synthesis of **Calcium Permanganate** via Metathesis.

Safety and Handling

Calcium permanganate is a strong oxidizing agent and requires careful handling.

- **Fire and Explosion Hazard:** It is non-combustible but will accelerate the burning of combustible materials. Mixtures with finely divided combustible materials may be explosive.
- **Reactivity:** Contact with liquid combustible materials may lead to spontaneous ignition. It can react violently with substances like sulfuric acid, acetic acid, and other organic materials, potentially causing fires or explosions.
- **Personal Protective Equipment (PPE):** Appropriate PPE, including gloves, goggles, and a lab coat, should be worn when handling this chemical.

- **Storage:** Store in a cool, dry, well-ventilated area away from combustible materials and sources of heat. Keep containers tightly closed.

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References

- 1. Calcium permanganate - Wikipedia [en.wikipedia.org]
- 2. Sciencemadness Discussion Board - calcium permanganate preparation - Powered by XMB 1.9.11 [sciencemadness.org]
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